

Spectroscopic Characterization of 1,3-Cyclooctadiene: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Cyclooctadiene

CAS No.: 1700-10-3

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This technical guide provides an in-depth analysis of the spectroscopic data for **1,3-cyclooctadiene**, a cyclic diene of significant interest in organic synthesis and material science. This document is intended for researchers, scientists, and drug development professionals who utilize spectroscopic techniques for structural elucidation and quality control. By examining the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, we will build a comprehensive understanding of the molecule's structure and behavior under various analytical conditions.

Introduction

1,3-Cyclooctadiene (C_8H_{12}) is a colorless liquid with a molecular weight of 108.18 g/mol. Its structure, featuring a conjugated diene system within an eight-membered ring, gives rise to unique conformational properties and reactivity. Accurate spectroscopic characterization is paramount for confirming its identity, assessing purity, and understanding its role in chemical transformations. This guide will delve into the nuances of its 1H NMR, ^{13}C NMR, IR, and MS spectra, providing not just the data, but also the underlying principles of interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **1,3-cyclooctadiene**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each atom.

Experimental Protocol: NMR Spectroscopy

A sample of **1,3-cyclooctadiene** is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), to a concentration of approximately 10-50 mg/mL. The spectrum is recorded on a spectrometer operating at a frequency of 300 MHz or higher for ^1H NMR and 75 MHz or higher for ^{13}C NMR. Tetramethylsilane (TMS) is used as an internal standard ($\delta = 0.00$ ppm).

^1H NMR Spectroscopy

The ^1H NMR spectrum of **1,3-cyclooctadiene** is characterized by distinct signals for the olefinic, allylic, and aliphatic protons. The integration of these signals corresponds to the number of protons in each unique environment.

Table 1: ^1H NMR Data for **1,3-Cyclooctadiene** in CDCl_3 [\[1\]](#)

Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
A	~5.7-5.9	Multiplet	4H	Olefinic Protons (H-1, H-2, H-3, H-4)
B	~2.2	Multiplet	4H	Allylic Protons (H-5, H-8)
C	~1.5	Multiplet	4H	Aliphatic Protons (H-6, H-7)

Interpretation:

- Olefinic Protons (A):** The downfield signals in the range of δ 5.7-5.9 ppm are characteristic of protons attached to the double bonds. The conjugated nature of the diene system influences their chemical shift. The complex multiplicity arises from both geminal and vicinal coupling to neighboring protons.

- **Allylic Protons (B):** The signals around δ 2.2 ppm correspond to the protons on the carbons adjacent to the double bonds (C-5 and C-8). These protons are deshielded due to their proximity to the π -system.
- **Aliphatic Protons (C):** The upfield signals at approximately δ 1.5 ppm are assigned to the protons on the saturated carbons (C-6 and C-7) of the ring. These protons are the most shielded in the molecule.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum provides a single peak for each unique carbon atom in the molecule.

Table 2: ¹³C NMR Data for **1,3-Cyclooctadiene** in CDCl₃

Chemical Shift (δ , ppm)	Assignment
~130	Olefinic Carbons (C-1, C-2, C-3, C-4)
~30	Allylic Carbons (C-5, C-8)
~26	Aliphatic Carbons (C-6, C-7)

Interpretation:

- **Olefinic Carbons:** The signals in the downfield region (~130 ppm) are characteristic of sp²-hybridized carbons involved in the double bonds.
- **Allylic and Aliphatic Carbons:** The upfield signals correspond to the sp³-hybridized carbons of the ring, with the allylic carbons (~30 ppm) being slightly deshielded compared to the purely aliphatic carbons (~26 ppm).

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational modes of a molecule, providing valuable information about the functional groups present.

Experimental Protocol: IR Spectroscopy

A thin film of neat **1,3-cyclooctadiene** is placed between two sodium chloride or potassium bromide plates. The IR spectrum is then recorded over the range of 4000-400 cm^{-1} .

Table 3: Characteristic IR Absorption Bands for **1,3-Cyclooctadiene**^[2]

Wavenumber (cm^{-1})	Vibrational Mode
~3020	=C-H Stretch
~2920, ~2850	C-H Stretch (sp^3)
~1640	C=C Stretch (conjugated)
~1450	CH_2 Scissoring
~730	=C-H Bend (cis, out-of-plane)

Interpretation:

- =C-H Stretch: The absorption band at approximately 3020 cm^{-1} is indicative of the C-H stretching vibration of the sp^2 -hybridized carbons of the double bonds.^[3]
- C-H Stretch (sp^3): The strong absorptions around 2920 and 2850 cm^{-1} are characteristic of the symmetric and asymmetric stretching vibrations of the C-H bonds on the sp^3 -hybridized carbons of the ring.^[4]
- C=C Stretch: The peak around 1640 cm^{-1} is due to the stretching vibration of the conjugated carbon-carbon double bonds. Conjugation typically lowers the frequency of this absorption compared to an isolated double bond.^[3]
- CH_2 Scissoring: The absorption at approximately 1450 cm^{-1} corresponds to the scissoring (in-plane bending) vibration of the methylene (CH_2) groups.
- =C-H Bend (cis, out-of-plane): The strong band around 730 cm^{-1} is a characteristic out-of-plane bending vibration for cis-disubstituted double bonds, consistent with the cis,cis-conformation of **1,3-cyclooctadiene**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: Mass Spectrometry

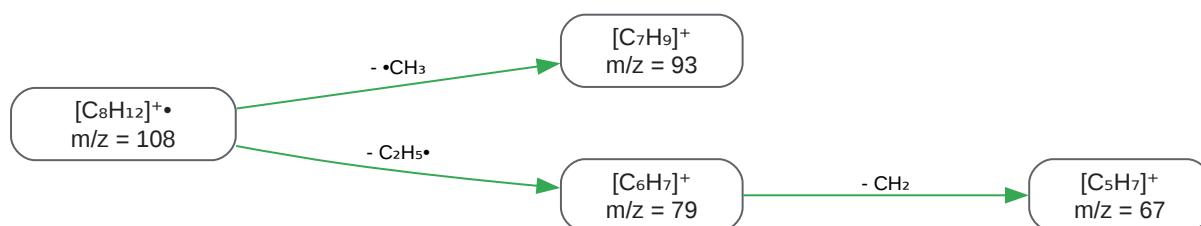
The mass spectrum of **1,3-cyclooctadiene** is typically obtained using an electron ionization (EI) source. The sample is introduced into the mass spectrometer, where it is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.

Table 4: Major Fragment Ions in the EI-Mass Spectrum of **1,3-Cyclooctadiene**^[1]

m/z	Relative Intensity	Proposed Fragment
108	Moderate	$[\text{C}_8\text{H}_{12}]^{+\bullet}$ (Molecular Ion)
93	Moderate	$[\text{C}_7\text{H}_9]^+$
79	High	$[\text{C}_6\text{H}_7]^+$
67	Moderate	$[\text{C}_5\text{H}_7]^+$

Interpretation and Fragmentation Mechanism:

The electron ionization of **1,3-cyclooctadiene** results in the formation of a molecular ion ($[\text{M}]^{+\bullet}$) at m/z 108. This molecular ion is energetically unstable and undergoes fragmentation to produce a series of smaller, charged fragments.



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Sources

- 1. 1,3-CYCLOOCTADIENE(1700-10-3) ¹³C NMR spectrum [chemicalbook.com]
- 2. 1,3-Cyclooctadiene [webbook.nist.gov]
- 3. uanlch.vscht.cz [uanlch.vscht.cz]
- 4. www1.udel.edu [www1.udel.edu]
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